

What is Potassium ionophore III and its function

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Compound of Interest

Compound Name: Potassium ionophore III

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An In-Depth Technical Guide to **Potassium ionophore III** (BME-44)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Potassium ionophore III, also known as BME-44, is a highly selective, lipophilic molecule designed to facilitate the transport of potassium ions (K^+) across lipid membranes. Its core structure is based on a bis(benzo-15-crown-5) ether, which provides a specific coordination environment for the potassium ion. This high affinity and selectivity make it an essential component in the fabrication of potassium-selective electrodes for analytical chemistry and a valuable tool in biological research for modulating intracellular potassium concentrations. This guide provides a comprehensive overview of its chemical properties, mechanism of action, key applications, quantitative performance data, and detailed experimental protocols.

Chemical and Physical Properties

Potassium ionophore III is a synthetic ionophore valued for its high lipophilicity and selectivity for potassium ions over other common cations like sodium and ammonium.[1]

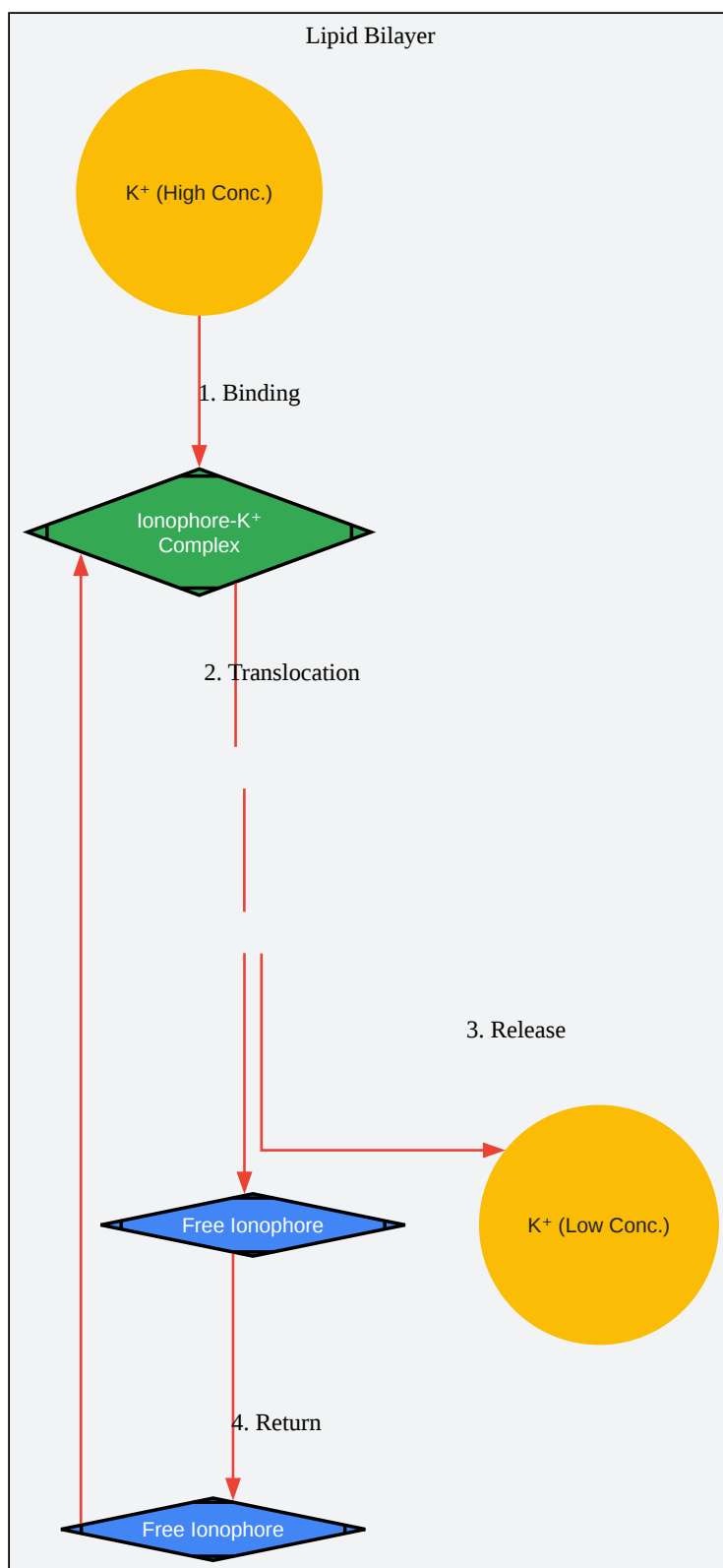
Property	Value	Reference
Systematic Name	2-Dodecyl-2-methyl-1,3-propanediyl bis[N-[5'-nitro(benzo-15-crown-5)-4'-yl]carbamate]	[2]
Common Synonym	BME-44	[1]
CAS Number	99348-39-7	
Molecular Formula	C ₄₆ H ₇₀ N ₄ O ₁₈	[3]
Molecular Weight	967.06 g/mol	
Appearance	Yellow powder	[3]
Solubility	Soluble in chloroform, THF	[3]
Storage	Store at -20°C, protected from light and moisture	[3]

Core Function and Mechanism of Action

As a "carrier" ionophore, **Potassium Ionophore III** functions by binding a potassium ion, encapsulating it within its lipophilic exterior, and shuttling it across a hydrophobic lipid bilayer.[4] This process is a form of facilitated diffusion.

- **Complexation:** On one side of the membrane, the ionophore's crown ether cavities selectively bind a K⁺ ion.
- **Translocation:** The resulting lipophilic complex then diffuses across the lipid membrane.
- **Decomplexation:** On the opposite side of the membrane, where the K⁺ concentration is lower, the ion is released, and the free ionophore diffuses back to repeat the cycle.

This transport mechanism disrupts the natural ion gradients maintained by cells or allows for the potentiometric measurement of ion activity in electrochemical sensors.[4]



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Figure 1: Mechanism of carrier-mediated ion transport by **Potassium Ionophore III**.

Applications

Ion-Selective Electrodes (ISEs)

The primary application of **Potassium Ionophore III** is as the active sensing component in potentiometric ISEs, particularly for analyzing biological fluids like blood, plasma, and urine.^[3]^[5]^[6] The ionophore is embedded in a poly(vinyl chloride) (PVC) membrane, where its selective binding of K⁺ generates a potential difference across the membrane that is proportional to the logarithm of the potassium ion activity in the sample.

Quantitative Performance Data for ISEs

The following table summarizes the performance characteristics of a typical ISE formulated with **Potassium Ionophore III**. The selectivity coefficient, log K_{potK,M}, indicates the preference for potassium (K) over an interfering ion (M); a more negative value signifies better selectivity.

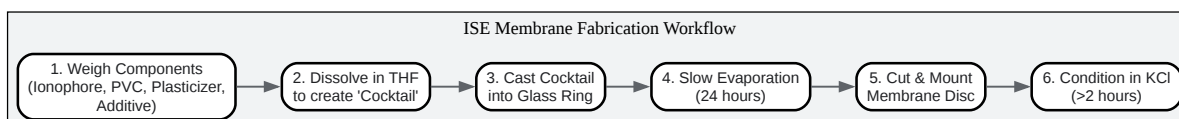
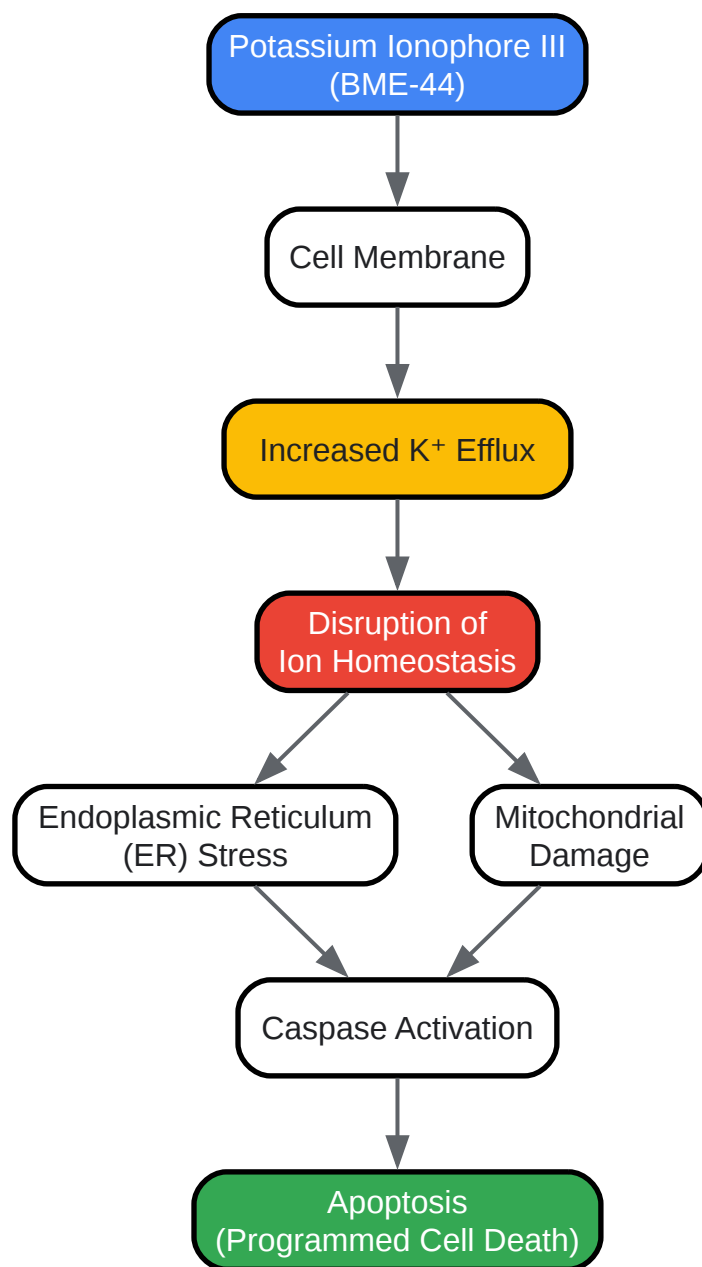
Parameter	Value	Reference
Linear Detection Range	7.5 x 10 ⁻⁶ M to 10 ⁻¹ M K ⁺	^[6]
Slope of Response	59.2 mV/decade (Nernstian)	^[6]
log K _{potK,Na}	-3.08	^[6]
log K _{potK,Li}	-3.14	^[6]
log K _{potK,Ca}	-3.80	^[6]
log K _{potK,Mg}	-3.92	^[6]

Biological and Pharmacological Research

In cell biology, **Potassium Ionophore III** is used as a tool to manipulate intracellular K⁺ levels, thereby studying the downstream physiological consequences.^[3] Perturbing potassium homeostasis can affect numerous cellular processes.^[7]

- **Induction of Apoptosis:** A significant efflux of intracellular K⁺ is an early event in apoptosis. By artificially increasing K⁺ permeability, ionophores can trigger this process, making them useful for studying programmed cell death pathways.^[7]^[8]^[9]

- Metabolism and Proliferation: Since K^+ gradients are crucial for maintaining membrane potential and the function of many enzymes, the ionophore can be used to study how these gradients influence cell growth, metabolism, and proliferation.[3][10]



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